

# cloransulam-methyl soil pH effects degradation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

Cat. No.: S524048

Get Quote

## Fundamental Principles of pH on Degradation

### FAQ: How does soil pH influence the degradation rate of cloransulam-methyl?

The degradation of **cloransulam-methyl** in the environment is highly dependent on pH, primarily through two processes: **chemical hydrolysis** and **aerobic soil microbial degradation**. The herbicide is stable under acidic conditions but degrades rapidly as the environment becomes more basic [1].

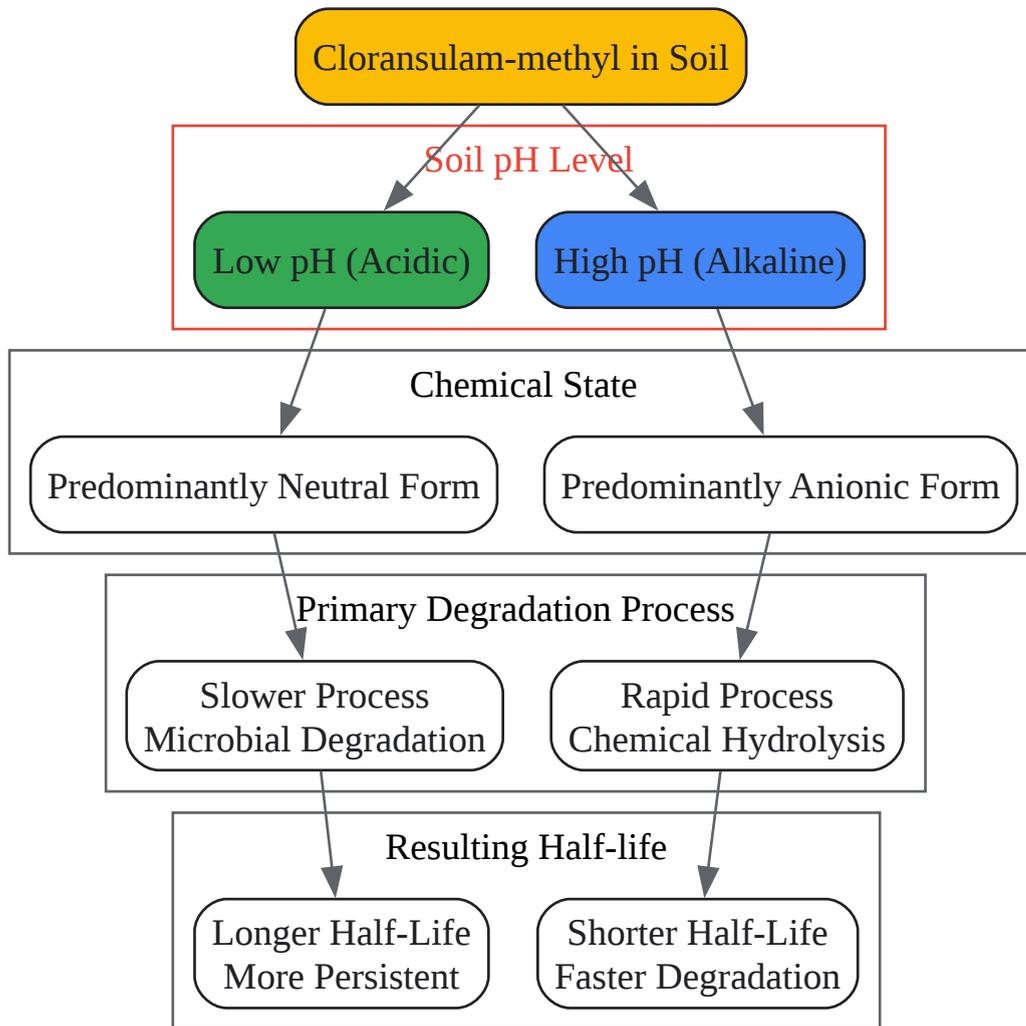
The table below summarizes the half-lives ( $DT_{50}$ ) of **cloransulam-methyl** under different pH conditions in water and soil:

Environment / Condition	Half-life ( $DT_{50}$ )	Notes
<b>Aqueous Hydrolysis (at 25°C) [1]</b>		
pH 5	>365 days	Stable
pH 7	231 days	Slow hydrolysis
pH 9	3 days	Rapid hydrolysis

Environment / Condition	Half-life (DT <sub>50</sub> )	Notes
<b>Aqueous Photolysis</b> (at pH 7) [1]	22 minutes	Very rapid degradation in water when exposed to light
<b>Aerobic Soil</b> (Lab conditions) [2] [3]	11 - 28 days	Degradation by soil microbes; rate also depends on soil temperature, moisture, and organic matter.

This pH-dependent degradation occurs because **cloransulam-methyl** is a **weak acid** (pKa = 4.81) [1] [2]. In low-pH (acidic) soils, the molecule is predominantly in a neutral form, which can be more strongly adsorbed to soil components. In higher-pH (alkaline) soils, it is in an anionic form, which is more mobile in soil water and accessible for hydrolysis [1] [4].

This relationship can be visualized in the following pathway:



[Click to download full resolution via product page](#)

## Protocols for Studying Degradation

**FAQ: What are the standard experimental protocols for studying its degradation in soil?**

Here is a generalized methodology based on established laboratory procedures [3] [5].

## Experiment: Laboratory Soil Degradation Study

### 1. Soil Preparation

- **Collection:** Collect soil from the desired field and depth (e.g., 0-15 cm). Air-dry and sieve (e.g., 2 mm mesh).
- **Characterization:** Analyze key soil properties, as these significantly impact results [3]:
  - pH (in water or CaCl<sub>2</sub>)
  - Soil Texture (%)
  - Organic Matter Content (%)
  - Cation Exchange Capacity (CEC)
- **Pre-incubation:** Incubate the soil at a set moisture level (e.g., 40-60% Water Filled Pore Space) and temperature (e.g., 25°C) for about a week to stabilize microbial activity.

## 2. Herbicide Treatment & Incubation

- **Application:** Apply a solution of **cloransulam-methyl** in a volatile solvent (e.g., acetonitrile) uniformly to the soil to achieve a target concentration (e.g., 5 mg·kg<sup>-1</sup>). Mix thoroughly.
- **Controls:** Prepare control samples without herbicide.
- **Incubation:** Distribute the soil into containers (e.g., conical flasks). Maintain at constant temperature (e.g., 25°C) and moisture in the dark. Sample in triplicate at multiple time points (e.g., 0, 7, 14, 28, 56 days).

## 3. Sample Analysis

- **Extraction:** At each sampling point, extract the herbicide from soil using an appropriate solvent mixture (e.g., acetone/dichloromethane/phosphoric acid) [5].
- **Quantification:** Analyze the extracts using **High-Performance Liquid Chromatography (HPLC)** with a UV detector.
  - **Example HPLC Conditions** [5]:
    - **Column:** C18 reversed-phase
    - **Mobile Phase:** Methanol and acidified water (e.g., pH 3.0)
    - **Flow Rate:** ~0.9 mL/min
    - **Detection Wavelength:** 235 nm
- **Calibration:** Use a standard curve of pure **cloransulam-methyl** for accurate quantification.

**4. Data Calculation** Plot the remaining concentration over time. The degradation rate constant ( $k$ ) is determined by fitting data to a first-order kinetics model ( $C_t = C_0 e^{-kt}$ ). The **DT<sub>50</sub> (half-life)** is then calculated as  $DT_{50} = \ln(2)/k$  [5].

## Impact of Other Soil Properties

## FAQ: Besides pH, what other soil properties affect the degradation and behavior of cloransulam-methyl?

While pH is the dominant factor, other soil properties play a significant role in its environmental fate.

Property	Effect on Cloransulam-methyl	Mechanism & Notes
<b>Organic Matter (OM)</b>	Increases adsorption, can reduce bioavailability for degradation [3].	OM has a high sorption capacity. Stronger sorption can protect the herbicide from microbial and chemical attack.
<b>Microbial Biomass</b>	Directly drives biodegradation [6] [3].	Higher microbial activity leads to faster breakdown. Degradation is slower in subsoils with lower microbial biomass [7].
<b>Soil Moisture</b>	Influences microbial activity and herbicide accessibility [3].	Optimal moisture (e.g., 40% WFPS) promotes microbial degradation. Very high or low moisture can slow the process.
<b>Temperature</b>	Significantly increases degradation rate [3].	Higher temperatures accelerate both microbial metabolism and chemical hydrolysis. A study showed dissipation and bound residue formation increased with temperature from 5°C to 50°C [3].
<b>Clay Content</b>	Can increase adsorption [8].	Clay minerals provide surfaces for sorption, similar to organic matter, potentially reducing immediate bioavailability.

Recent research indicates that **cloransulam-methyl** can affect the soil microbiome. One study found it altered the community structure of soil bacteria and suppressed the activity of key enzymes (urease and  $\beta$ -glucosidase) involved in the nitrogen and carbon cycles [6].

## Troubleshooting Common Scenarios

**FAQ: I am encountering issues with the persistence of cloransulam-methyl in my field trials. What could be the cause?**

Scenario	Possible Explanation	Recommended Action
<b>Unexpectedly Long Residual Activity</b> damaging rotational crops.	The field soil is likely <b>alkaline</b> (high pH), significantly slowing the hydrolysis rate [1] [5].	Re-test your soil pH. For future seasons, consider herbicide alternatives with shorter residual times in alkaline soils, or adjust crop rotation schedules to allow a longer interval.
<b>Rapid Loss of Herbicide Efficacy</b> (short control duration).	The soil is <b>acidic</b> , or has high microbial activity, leading to faster-than-expected degradation [1] [3].	Confirm soil pH and organic matter content. A switch to a herbicide more stable in acidic conditions might be necessary.
<b>High Variability in Degradation Rates</b> between different field sites.	Differences in key soil properties like <b>pH, organic matter, and texture</b> are causing the variability [3].	Conduct a full soil analysis (pH, OM%, texture) for each test site. This will help you model and predict the herbicide's behavior more accurately in different locations.

## A Note on Information and Further Research

The core chemical data in this guide is based on robust sources like the Pesticide Properties Database (PPDB) [2] and manufacturer studies [1]. However, some specific regulatory statuses may have changed. For the most current information, I recommend checking the official databases of relevant regulatory bodies (e.g., US EPA, EFSA).

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Cloransulam 氯酯磺草胺 methyl... methyl [agropages.com]

2. Cloransulam-methyl (Ref: XDE 565) - AERU [sitem.herts.ac.uk]
3. Effect of Soil Conditions on the Degradation of Cloransulam ... [agris.fao.org]
4. The mobility and degradation of pesticides in soils ... [sciencedirect.com]
5. Degradation of 5-Dialkylamino-Substituted Chlorsulfuron ... [pmc.ncbi.nlm.nih.gov]
6. Effects of cloransulam-methyl and diclosulam on soil ... [sciencedirect.com]
7. Adsorption and degradation of chlorsulfuron and metsulfuron- methyl ... [colab.ws]
8. Kinetic and isotherm studies on the adsorption–desorption of ... [pubs.rsc.org]

To cite this document: Smolecule. [cloransulam-methyl soil pH effects degradation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524048#cloransulam-methyl-soil-ph-effects-degradation>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)